physicochemical properties of 2-(3-Formylphenyl)-4-hydroxypyridine

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Compound of Interest

Compound Name:	*2-(3-Formylphenyl)-4-hydroxypyridine*
CAS No.:	*1261909-98-1*
Cat. No.:	*B595562*

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An In-depth Technical Guide to the Physicochemical Properties of **2-(3-Formylphenyl)-4-hydroxypyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the anticipated physicochemical properties of **2-(3-Formylphenyl)-4-hydroxypyridine**, a molecule of significant interest in medicinal chemistry and materials science. While direct experimental data for this specific compound is not extensively available in public literature, this document, grounded in established chemical principles and data from analogous structures, outlines the expected properties and the rigorous experimental methodologies required for their determination. We will delve into a plausible synthetic pathway, detailed structural elucidation techniques, and a thorough analysis of its key physicochemical characteristics. This guide is designed to serve as a foundational resource for researchers embarking on the synthesis, characterization, and application of this and related novel chemical entities.

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Introduction and Molecular Overview

2-(3-Formylphenyl)-4-hydroxypyridine ($C_{12}H_9NO_2$) is a biaryl compound featuring a 4-hydroxypyridine ring linked to a benzaldehyde moiety at the 2-position of the pyridine.[1] The unique combination of these functional groups suggests a rich chemical profile with potential applications in drug discovery and functional material design. The 4-hydroxypyridine scaffold is a privileged structure in medicinal chemistry, known for its role in forming stable, reactive, and soluble compounds.[2][3] The formyl group (-CHO) is a versatile chemical handle, enabling a wide array of subsequent chemical modifications, such as reductive amination, oxidation to a carboxylic acid, or participation in various condensation reactions. The overall structure suggests potential for interesting electronic properties, metal chelation, and diverse intermolecular interactions, making it a compelling target for synthesis and investigation.

Caption: Chemical structure of **2-(3-Formylphenyl)-4-hydroxypyridine**.

Synthesis and Purification

The synthesis of **2-(3-Formylphenyl)-4-hydroxypyridine** can be approached through several established methodologies for constructing substituted pyridine rings. A highly plausible route involves a multicomponent reaction or a cross-coupling strategy followed by functional group manipulation. Below is a proposed synthetic workflow based on common practices in pyridine synthesis.[4]



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Caption: Proposed synthetic workflow for **2-(3-Formylphenyl)-4-hydroxypyridine**.

Experimental Protocol: Stille Cross-Coupling and Demethylation

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Rationale: The Stille coupling is a robust and versatile C-C bond-forming reaction, well-suited for coupling an aryl halide with an organostannane. The subsequent demethylation of the methoxy ether is a standard method to unmask a hydroxyl group.

Step 1: Synthesis of 2-(3-Formylphenyl)-4-methoxypyridine

- To a dry, argon-flushed Schlenk flask, add 3-bromobenzaldehyde (1.0 eq), 2-tributylstannyl-4-methoxypyridine (1.1 eq), and tetrakis(triphenylphosphine)palladium(0) (0.03 eq).
- Add anhydrous toluene via cannula.
- Heat the reaction mixture to reflux (approx. 110 °C) and monitor by TLC or LC-MS until the starting materials are consumed.
- Cool the mixture to room temperature, dilute with ethyl acetate, and wash with saturated aqueous KF solution (to remove tin byproducts), followed by brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the intermediate.

Step 2: Demethylation to **2-(3-Formylphenyl)-4-hydroxypyridine**

- Dissolve the intermediate from Step 1 in anhydrous dichloromethane (DCM) in a flask under argon.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of boron tribromide (BBr_3) in DCM (1.5 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring by TLC.
- Upon completion, carefully quench the reaction by slowly adding methanol, followed by saturated aqueous $NaHCO_3$ solution until the pH is neutral.
- Extract the aqueous layer with ethyl acetate.

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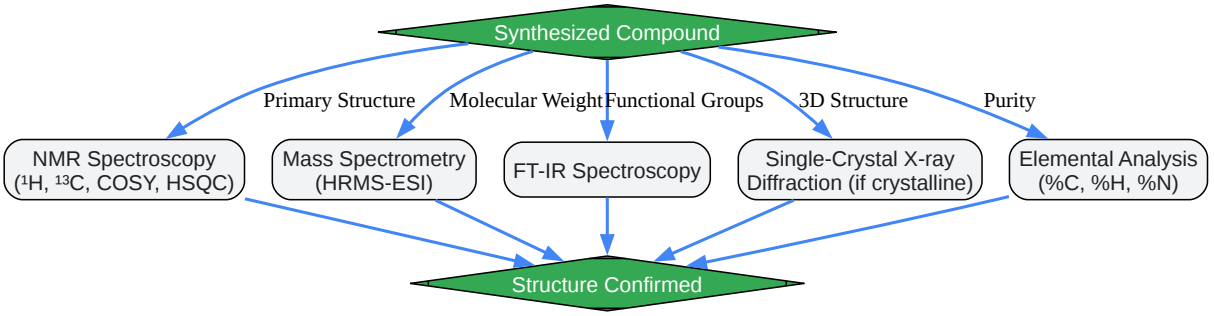
- Combine the organic layers, wash with brine, dry over Na_2SO_4, and concentrate.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography.

Structural Elucidation and Characterization

Confirming the identity and purity of the synthesized compound is paramount. A combination of spectroscopic and analytical techniques is required.



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Caption: Standard workflow for the structural characterization of a novel compound.

Spectroscopic and Analytical Data (Predicted)

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Technique	Expected Observations
^{1}H NMR	Aromatic protons on both rings (multiplets, doublets), a singlet for the aldehyde proton (~10 ppm), and signals for the pyridine ring protons. The hydroxyl proton may be a broad singlet.
^{13}C NMR	Carbonyl carbon of the aldehyde (~190 ppm), aromatic carbons, and carbons of the pyridine ring.
FT-IR (cm^{-1})	Strong C=O stretch for the aldehyde (~1700 cm^{-1}), broad O-H stretch (~3200-3400 cm^{-1}), C=C and C=N stretches in the aromatic region (~1500-1600 cm^{-1}).
HRMS (ESI+)	Calculated $[M+H]^+$ peak corresponding to the exact mass of $C_{12}H_{10}NO_2^+$.
Melting Point	Expected to be a crystalline solid with a sharp melting point, likely above 150 °C, similar to related hydroxypyridine compounds.[5][6]
Elemental Analysis	Experimental percentages of C, H, and N should be within ±0.4% of the calculated values.

Physicochemical Properties

A thorough understanding of the physicochemical properties is crucial for any downstream application, particularly in drug development where factors like solubility and lipophilicity govern bioavailability.

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Property	Predicted Value/Behavior	Rationale & Experimental Determination
Molecular Weight	215.22 g/mol	Calculated from the molecular formula $C_{12}H_9NO_2$.[1] Confirmed by Mass Spectrometry.
Solubility	Sparingly soluble in water; soluble in polar organic solvents like DMSO, DMF, and methanol.	The 4-hydroxypyridine moiety can act as both a hydrogen bond donor and acceptor, conferring some aqueous solubility.[2][7] The aromatic rings increase lipophilicity. Determined by shake-flask method or nephelometry.
pKa	Two pKa values expected: ~4-5 for the pyridine nitrogen (acting as a base) and ~9-11 for the hydroxyl group (acting as an acid).	The pyridine nitrogen is basic, while the 4-hydroxypyridine exists in tautomeric equilibrium with 4-pyridone, making the hydroxyl group acidic. Determined by potentiometric titration or UV-Vis spectroscopy.
LogP	~1.5 - 2.5	The combination of aromatic rings and polar functional groups suggests moderate lipophilicity. Essential for predicting membrane permeability.[8] Determined by shake-flask method using n-octanol and water or calculated using software (e.g., XLogP3).

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Crystal Structure	Likely to form a crystalline solid with intermolecular hydrogen bonding.	The presence of O-H and N-H (in the pyridone tautomer) groups strongly favors hydrogen bonding, which dictates the crystal packing.[9][10][11] Determined by Single-Crystal X-ray Diffraction.

Potential Applications in Research and Development

The unique structural features of **2-(3-Formylphenyl)-4-hydroxypyridine** make it a versatile platform molecule.

- Drug Discovery: The pyridine scaffold is a cornerstone of modern pharmaceuticals.[12] This molecule could serve as a key intermediate for synthesizing libraries of compounds for screening against various biological targets. The formyl group can be derivatized to explore structure-activity relationships (SAR), for instance, by forming imines, oximes, or being converted into other functional groups. The 4-hydroxypyridine moiety is known to interact with various enzymes and receptors.[3][13]

- Materials Science: The conjugated biaryl system, combined with the potential for strong hydrogen bonding, makes this molecule a candidate for the development of functional organic materials, such as those with nonlinear optical properties or specific liquid crystal phases.[14][15]

- Coordination Chemistry: The nitrogen and oxygen atoms can act as ligands for metal ions, opening possibilities for creating novel coordination polymers or catalysts.

Conclusion

2-(3-Formylphenyl)-4-hydroxypyridine represents a promising, yet underexplored, chemical entity. This guide has provided a comprehensive, albeit predictive, analysis of its physicochemical properties, grounded in established chemical principles and data from analogous structures. We have outlined a robust experimental plan for its synthesis, purification, and thorough characterization. The insights presented herein are intended to equip

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researchers with the foundational knowledge required to synthesize this molecule and unlock its potential in diverse scientific fields.

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